

Technical Guide: Spectral Characterization of 4-Iodophenyl Trifluoromethanesulfonate

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Compound of Interest

Compound Name: 4-Iodophenyl trifluoromethanesulfonate
CAS No.: 109586-39-2
Cat. No.: B2999160

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Executive Summary

Compound: **4-Iodophenyl trifluoromethanesulfonate** (4-Iodophenyl triflate) CAS: 17763-55-4
Role: High-reactivity pseudo-halide electrophile.^[1] Key Utility: Serves as a bifunctional linchpin in modular cross-coupling.^[1] The triflate (

) and iodide (

) moieties possess differential oxidative addition rates (

under specific Pd-catalysis conditions), enabling chemoselective sequential functionalization.^[1]

Structural & Electronic Analysis

To accurately interpret the NMR data, one must understand the electronic push-pull dynamics of the molecule.^[1]

- The Triflate Group (

): A powerful electron-withdrawing group (EWG) via induction (

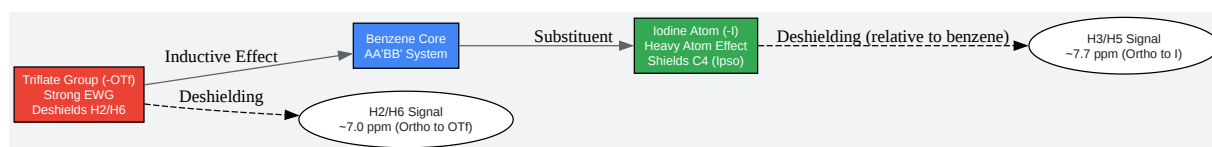
effect).[1] It significantly deshields the ortho-protons and carbons.[1]

- The Iodine Atom (

): A weak EWG via induction but possesses a massive electron cloud.[1] This leads to the "Heavy Atom Effect" (spin-orbit coupling), which paradoxically shields the ipso-carbon (C4), shifting it significantly upfield (typically

ppm), contrary to electronegativity trends.[1]

DOT Diagram: Structure & Electronic Logic



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Figure 1: Electronic influence on chemical shifts.[1] The triflate group dominates the electronic environment of the upper ring, while the iodine atom dictates the lower ring shifts.[1]

Experimental Protocol: Synthesis & Isolation

Note: Triflic anhydride is highly corrosive and moisture-sensitive.[1] Handle under inert atmosphere.

Reagents

- 4-Iodophenol (1.0 equiv)[1]
- Trifluoromethanesulfonic anhydride (, 1.2 equiv)[1]
- Pyridine (2.0 equiv) or Triethylamine[1]

- Dichloromethane (DCM, anhydrous)[1]

Step-by-Step Workflow

- Preparation: Dissolve 4-iodophenol in anhydrous DCM at

under Nitrogen (

).
- Base Addition: Add Pyridine slowly. The solution may darken slightly.
- Activation: Add

dropwise via syringe pump or pressure-equalizing funnel over 20 minutes. Maintain
temperature

to prevent competitive polymerization or decomposition.[1]
- Reaction: Warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC
(Hexane/EtOAc 9:1).[1] Product

will be higher than starting phenol.
- Quench: Quench with saturated

.
- Workup: Extract with DCM (

). Wash combined organics with 1M HCl (to remove pyridine), then Brine. Dry over

.
- Purification: Flash Column Chromatography (

Hexanes

EtOAc/Hexanes).
- Result: Colorless to pale yellow oil (may solidify upon standing/cooling).[1]

Spectral Data Analysis

A. NMR Data ()

The molecule exhibits a classic AA'BB' spin system (para-substitution), appearing as two "roofed" doublets.[\[1\]](#)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
7.74	Doublet (d)	2H	8.8 Hz	H-3, H-5	Ortho to Iodine. Deshielded relative to benzene, but less than expected due to I's polarizability. [1]
7.03	Doublet (d)	2H	8.8 Hz	H-2, H-6	Ortho to Triflate. The electron-withdrawing nature of the sulfonate ester shifts these protons downfield, but they appear upfield relative to the H-3 protons in this specific scaffold. [1]

B. NMR Data ()

Key features include the characteristic quartet of the

group and the highly shielded ipso-carbon attached to Iodine.[\[1\]](#)

Chemical Shift (, ppm)	Signal Type	Assignment	Mechanistic Insight
149.1	Singlet (Cq)	C-1 (C-OTf)	Ipso-carbon attached to oxygen. [1] Deshielded by electronegativity.
139.2	Singlet (CH)	C-3, C-5	Aromatic CH ortho to Iodine. [1]
123.1	Singlet (CH)	C-2, C-6	Aromatic CH ortho to Triflate. [1]
118.7	Quartet ()		Diagnostic Signal. Coupled to Fluorine (). [1]
93.5	Singlet (Cq)	C-4 (C-I)	Heavy Atom Effect. Iodine shields this carbon significantly, pushing it upfield (ppm). [1]

C. NMR Data ()

Useful for purity checks (integration against an internal standard like

-trifluorotoluene).[\[1\]](#)

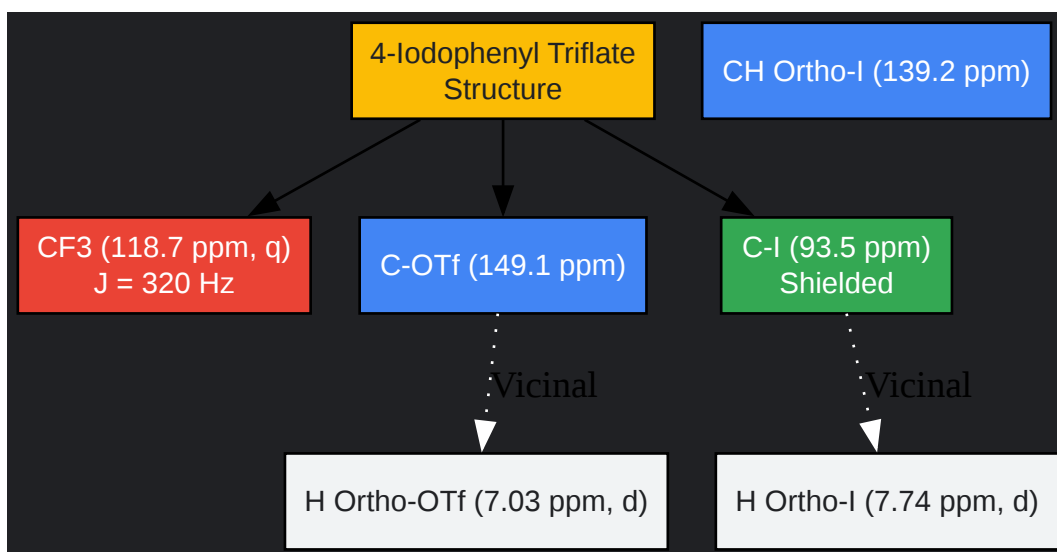
- Shift:

-73.0 to -74.0 ppm.

- Multiplicity: Singlet (s).

Visualization of NMR Assignments

DOT Diagram: NMR Signal Correlation



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Figure 2: Correlation of structural moieties to specific NMR signals. Note the distinct shielding of the C-I carbon.[1]

Troubleshooting & Quality Control

When analyzing your spectra, watch for these common impurities:

- Residual Pyridine: Triplets at 7.2, 7.6, and doublet at 8.6 ppm. Remedy: Wash organic layer thoroughly with 1M HCl or solution.[1]
- Triflic Acid/Anhydride: Broad peak in NMR around -78 ppm.[1][2] Remedy: Ensure full quenching with .

- 4-Iodophenol (Hydrolysis): Broad singlet (OH) and shift of aromatic protons upfield (ortho to OH

6.6 ppm).[1] Remedy: Store compound at

under Argon; triflates are moisture sensitive.

References

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